

Glycyl-L-asparagine CAS number and synonyms

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Compound of Interest

Compound Name: Glycyl-L-asparagine

Cat. No.: B156567 Get Quote

Glycyl-L-asparagine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the dipeptide **Glycyl-L-asparagine**, including its chemical identifiers, proposed methodologies for its synthesis and analysis, and its context within broader metabolic signaling pathways. While **Glycyl-L-asparagine** is a known dipeptide, it is categorized as an "expected" metabolite in humans, meaning it has not been definitively detected in human tissues or fluids but is anticipated to exist as an intermediate in protein digestion and catabolism.[1][2]

Chemical Identification and Synonyms

A clear identification of any chemical compound is crucial for research and development. The Chemical Abstracts Service (CAS) number for **Glycyl-L-asparagine** provides a unique identifier. This dipeptide is also known by several other names in scientific literature and chemical databases.



Identifier	Value
CAS Number	1999-33-3
Synonyms	Gly-Asn
N-Glycyl-L-asparagine	
(2S)-4-amino-2-[(2-aminoacetyl)amino]-4-oxobutanoic acid	

Experimental Protocols

Detailed experimental protocols specifically for **Glycyl-L-asparagine** are not extensively documented in peer-reviewed literature. However, established methods for the synthesis and analysis of similar dipeptides can be readily adapted.

Theoretical Synthesis Protocol: Solid-Phase Peptide Synthesis (SPPS)

Solid-Phase Peptide Synthesis (SPPS) is a standard and reliable method for producing peptides like **Glycyl-L-asparagine**. The following outlines a generalized experimental protocol based on the widely used Fmoc (9-fluorenylmethyloxycarbonyl) protection strategy.[2]

Materials:

- Fmoc-Asn(Trt)-Wang resin
- Fmoc-Gly-OH
- N,N'-Diisopropylcarbodiimide (DIC)
- Ethyl cyanohydroxyiminoacetate (OxymaPure®)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- 20% Piperidine in DMF



- Cleavage cocktail: Trifluoroacetic acid (TFA) / Triisopropylsilane (TIS) / Water (95:2.5:2.5)
- Cold diethyl ether

Procedure:

- Resin Swelling: Swell the Fmoc-Asn(Trt)-Wang resin in DMF for 30 minutes.
- Fmoc Deprotection: Treat the resin with a 20% solution of piperidine in DMF for 5 minutes.
 Drain and repeat the treatment for an additional 15 minutes to ensure the complete removal of the Fmoc protecting group. Subsequently, wash the resin thoroughly with DMF and then DCM.
- Amino Acid Coupling: Dissolve Fmoc-Gly-OH, DIC, and OxymaPure® in DMF. Add this
 coupling solution to the deprotected resin and agitate for 2 hours to facilitate the formation of
 the peptide bond.
- Cleavage and Deprotection: Treat the resin with a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5) for 2 hours to cleave the peptide from the resin and remove side-chain protecting groups. Filter the resin and collect the filtrate containing the crude peptide.
- Precipitation and Washing: Precipitate the crude peptide by adding cold diethyl ether.
 Centrifuge the mixture to pellet the peptide and then decant the ether. Wash the peptide pellet with cold ether and dry it under a vacuum.
- Purification: Purify the crude Glycyl-L-asparagine using preparative reverse-phase highperformance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the synthesized dipeptide by mass spectrometry and analytical RP-HPLC.[2]

Analytical Protocol: Reverse-Phase High-Performance Liquid Chromatography coupled with Mass Spectrometry (RP-HPLC-MS)

The detection and quantification of **Glycyl-L-asparagine**, either as a synthesized product or in complex biological matrices, can be achieved using RP-HPLC-MS.



Instrumentation and Reagents:

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer with an Electrospray Ionization (ESI) source
- C18 reverse-phase HPLC column
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile

Procedure:

- Sample Preparation:
 - For synthetic peptides, dissolve the sample in Mobile Phase A.
 - For biological samples, perform a protein precipitation step (e.g., with acetonitrile or methanol), followed by centrifugation and filtration of the supernatant to remove larger molecules.
- · Chromatographic Separation:
 - Equilibrate the C18 column with 95% Mobile Phase A and 5% Mobile Phase B.
 - Inject the prepared sample.
 - Apply a linear gradient to increase the concentration of Mobile Phase B to elute the dipeptide. A typical gradient might be from 5% to 95% Mobile Phase B over 10-15 minutes.
- Mass Spectrometric Detection:
 - Operate the ESI source in positive ion mode.
 - Monitor for the protonated molecular ion [M+H]+ of Glycyl-L-asparagine.

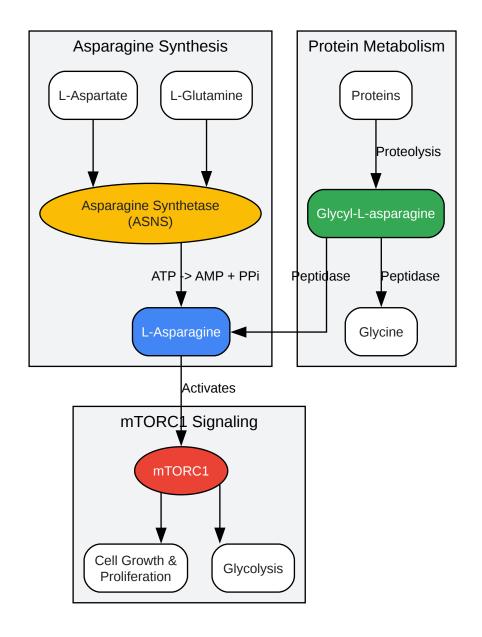


Signaling and Metabolic Context

While no specific signaling pathways involving **Glycyl-L-asparagine** have been elucidated, the metabolic pathways of its constituent amino acid, L-asparagine, are well-characterized and provide important context. L-asparagine is a non-essential amino acid synthesized from L-aspartate and glutamine.[3] It plays a crucial role in various cellular processes, including protein synthesis and as a key nutrient for cell growth.

Notably, asparagine has been identified as a critical signaling molecule in the mTORC1 (mammalian target of rapamycin complex 1) pathway. The mTORC1 pathway is a central regulator of cell growth, proliferation, and metabolism. Asparagine availability can stimulate mTORC1 activity, which in turn promotes the expression of genes involved in thermogenesis and glycolysis. This connection highlights the potential for dipeptides containing asparagine to influence cellular metabolic states.





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Metabolic Context of Glycyl-L-asparagine

The diagram above illustrates the synthesis of L-asparagine, its generation from protein breakdown which can include intermediates like **Glycyl-L-asparagine**, and its role in activating the mTORC1 signaling pathway to promote cell growth and glycolysis.

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